

Laboratory handling and storage of 4-Aminobutanamide hydrochloride

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Compound of Interest

Compound Name: 4-Aminobutanamide hydrochloride

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Application Notes and Protocols: 4-Aminobutanamide Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe laboratory handling, storage, and use of **4-Aminobutanamide hydrochloride** and its related isomers. The information is compiled from safety data sheets and chemical databases to ensure best practices in a research environment.

General Information

4-Aminobutanamide hydrochloride is a chemical compound used in laboratory research. The majority of detailed safety and handling information available is for the isomer (S)-(+)-2-Aminobutanamide hydrochloride, which is structurally similar and serves as a good proxy for handling procedures.

Identifier	(S)-(+)-2-Aminobutanamide Hydrochloride	4-Aminobutanamide
Synonyms	(S)-2-Aminobutyramide hydrochloride, L-2-Aminobutanamide hydrochloride	4-Aminobutyramide, Gabamide, GABA amide[1]
CAS Number	7682-20-4[2][3]	3251-08-9[1]
Molecular Formula	C ₄ H ₁₁ ClN ₂ O (or C ₄ H ₁₀ N ₂ O·HCl[3])	C ₄ H ₁₀ N ₂ O[1]
Molecular Weight	138.60 g/mol [3]	102.14 g/mol [1]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its proper handling and storage.

Property	(S)-(+)-2-Aminobutanamide Hydrochloride
Appearance	White to off-white solid or crystalline powder[4]
Melting Point	259-263 °C[5]
Solubility	Slightly soluble in DMSO and water[4]
Stability	Stable under normal conditions[2][4]. Incompatible with strong oxidizing agents[2][4].
Optical Activity	[α] _D ²² +24°, c = 1 in H ₂ O[4]

Safety and Handling Protocols

This chemical is considered hazardous and requires careful handling to avoid exposure.[2]

3.1 Hazard Identification and Precautionary Statements

- Hazard Statements: Harmful if swallowed (H302), Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335).[6]
- Signal Word: Warning.[2]
- Precautionary Statements:
 - Prevention: Avoid breathing dust.[6][7] Wash hands and any exposed skin thoroughly after handling.[2][6] Do not eat, drink, or smoke when using this product.[6] Use only outdoors or in a well-ventilated area.[6] Wear protective gloves, clothing, and eye/face protection.[2][6]
 - Response: If swallowed, call a POISON CENTER or doctor if you feel unwell and rinse your mouth.[2][6] If on skin, wash with plenty of soap and water.[2][3] If skin irritation occurs, get medical advice.[3] If in eyes, rinse cautiously with water for several minutes.[2][6] Remove contact lenses if present and easy to do, and continue rinsing.[2][6] If eye irritation persists, get medical advice.[3] If inhaled, remove the person to fresh air and keep them comfortable for breathing.[2][6]
 - Disposal: Dispose of contents/container to an approved waste disposal plant.[2][7]

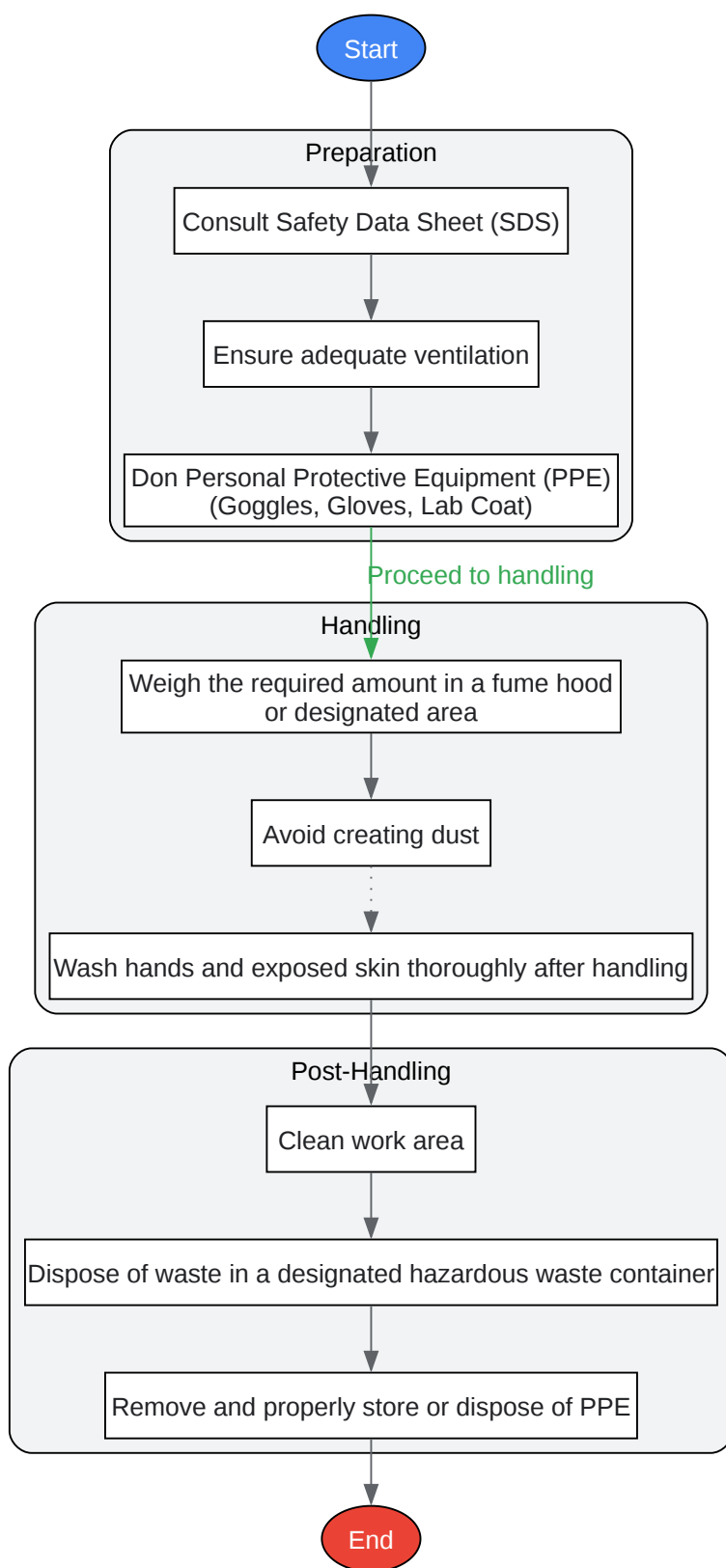
3.2 Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **4-Aminobutanamide hydrochloride**.

Equipment	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles (conforming to EN 166 or NIOSH). [2] [3] [6]
Skin Protection	Wear appropriate protective gloves (inspected prior to use) and clothing, such as a lab coat, to prevent skin exposure. [2] [6] [8]
Respiratory Protection	Under normal use with adequate ventilation, no protective equipment is needed. [2] [3] For large-scale use, emergencies, or if exposure limits are exceeded, use a full-face respirator (NIOSH/MSHA or EN 136 approved). [3] [6] A dust mask (type N95) is recommended.

3.3 Safe Handling Workflow

The following workflow should be followed to ensure minimal risk during handling.



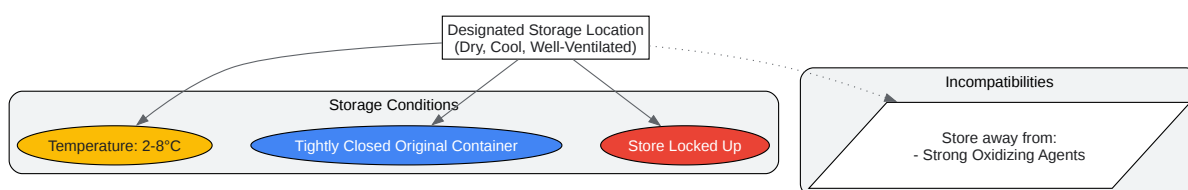
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Diagram 1: Safe Handling Workflow

Storage Protocols

Proper storage is essential to maintain the stability and integrity of **4-Aminobutanamide hydrochloride**.

- Storage Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2] [6][8] The recommended storage temperature is between 2-8°C.[4] Store locked up.[6][7]
- Incompatible Materials: Keep away from strong oxidizing agents.[2]
- Containers: Store in original containers and keep them securely sealed.[7] Avoid physical damage to containers.[7]



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Diagram 2: Storage Condition Guidelines

Experimental Protocols

5.1 Protocol for Stock Solution Preparation (10 mM Aqueous Solution)

This protocol describes the preparation of a 10 mM stock solution of (S)-(+)-2-Aminobutanamide hydrochloride (MW: 138.60 g/mol).

Materials:

- (S)-(+)-2-Aminobutanamide hydrochloride (CAS: 7682-20-4)

- Nuclease-free water
- Calibrated analytical balance
- Appropriate volumetric flasks and pipettes
- Personal Protective Equipment (PPE)

Procedure:

- Calculate the required mass: To prepare 10 mL of a 10 mM solution, calculate the mass needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 138.60 \text{ g/mol} = 0.001386 \text{ g (or 1.386 mg)}$
- Weigh the compound: Following the safe handling workflow (Diagram 1), accurately weigh 1.386 mg of the compound using an analytical balance.
- Dissolution: Transfer the weighed solid to a 10 mL volumetric flask.
- Add solvent: Add approximately 8 mL of nuclease-free water to the flask. Gently swirl the flask to dissolve the solid completely.
- Final volume adjustment: Once the solid is fully dissolved, add nuclease-free water to bring the final volume to the 10 mL mark.
- Mixing: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the solution to a sterile, clearly labeled container. Store at 2-8°C for short-term use or aliquot and freeze for long-term storage.

5.2 General Experimental Workflow

This workflow outlines the key stages of using the compound in a typical laboratory experiment.



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Diagram 3: General Experimental Workflow

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